

Ecotoxicology of Simeton in aquatic ecosystems

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Compound of Interest

Compound Name: *Simeton*

Cat. No.: *B1214887*

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An in-depth analysis of the ecotoxicology of the triazine herbicide, Simazine, reveals significant impacts on aquatic ecosystems. This technical guide synthesizes available data on its environmental fate, toxicity to a range of aquatic organisms, and the methodologies used to ascertain these effects.

Disclaimer: Initial searches for "**Simeton**" did not yield relevant scientific data, suggesting a potential misspelling or obscurity of the term. Given the similarity in name and the availability of extensive ecotoxicological data, this guide focuses on "Simazine," a widely studied triazine herbicide.

Environmental Fate and Transport

Simazine is a pre-emergence herbicide used to control broad-leaved and grassy weeds.^{[1][2]} It primarily enters aquatic environments through surface runoff and leaching from treated agricultural lands.^{[3][4]}

Persistence and Degradation:

Simazine is moderately persistent in the environment.^[5] Its half-life in soil can range from 28 to 149 days, with an average of 60 days.^[5] In aquatic systems, the average half-life is approximately 30 days, influenced by factors such as the presence of algae and other aquatic plants.^{[1][5]} The primary mechanisms of dissipation are microbial degradation and, to a lesser extent, photolysis.^{[3][6]} Hydrolysis is a significant degradation pathway in lower pH soils but is less important in neutral pH water.^{[5][6]}

Mobility and Bioaccumulation:

With a water solubility of 5 mg/L at 20°C, Simazine is considered to have the potential to leach into groundwater.[7] Despite its low water solubility, it is mobile in soil, and its movement is influenced by soil type and organic matter content.[1][5] Simazine has a low potential for bioaccumulation in aquatic organisms, as indicated by a log octanol-water partition coefficient (log Kow) of 2.1 and bioconcentration factors (BCFs) of less than 100.[3][7] It is rapidly excreted or metabolized by fish, with a depuration half-life of less than 7 days.[3]

Aquatic Ecotoxicity

Simazine demonstrates a wide range of toxicity to aquatic organisms, with photosynthetic organisms being particularly sensitive due to its mode of action: the inhibition of photosynthetic electron transport.[3][8]

Toxicity to Aquatic Fauna

Fish: Simazine generally exhibits low acute toxicity to fish.[3]

Species	Endpoint	Concentration (mg/L)	Exposure Duration	Reference
Rainbow trout (Oncorhynchus mykiss)	96-h LC50	>100	96 hours	[5]
Bluegill sunfish (Lepomis macrochirus)	96-h LC50	100	96 hours	[5]
Fathead minnow (Pimephales promelas)	96-h LC50	0.100	96 hours	[5]
Medaka (Oryzias latipes)	48-h LC50	>10	48 hours	[3]
Striped bass (Morone saxatilis) (3-day old larvae)	48-h LC50	16 - 18	48 hours	[9]
Striped bass (Morone saxatilis) (7-day old larvae)	48-h LC50	>100	48 hours	[9]

Aquatic Invertebrates: The toxicity of Simazine to aquatic invertebrates varies among species.

Species	Endpoint	Concentration (mg/L)	Exposure Duration	Reference
Daphnia magna	48-h EC50	>3.5	48 hours	[3]
Daphnia pulex	48-h LC50	>50	48 hours	[9]
Seed shrimp (Cypridopsis vidua)	48-h EC50	3.2	48 hours	[3]
Stonefly larvae (Pteronarcys sp.)	96-h LC50	1.9	96 hours	[3]
Oysters	96-h LC50	>3.7	96 hours	[5]

Toxicity to Aquatic Flora

Algae and aquatic plants are highly susceptible to Simazine.

Species	Endpoint	Concentration (µg/L)	Exposure Duration	Reference
Periphytic algae community	LC50	100	Not Specified	[3]
Scenedesmus acutus	1-d NOEC	0.65	24 hours	[8]
Various algae species	Lethal Concentration	6	Not Specified	[4]

Experimental Protocols

Standardized testing methodologies are crucial for assessing the ecotoxicological effects of Simazine. The following are summaries of typical protocols.

Acute Toxicity Test for Fish (e.g., OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour period.

- **Test Organisms:** A recommended species such as Rainbow trout (*Oncorhynchus mykiss*) or Zebra fish (*Danio rerio*) is selected.
- **Test Conditions:** Fish are acclimated to laboratory conditions. The test is conducted in tanks with controlled temperature, lighting, and water quality parameters (pH, dissolved oxygen).
- **Procedure:** A range of Simazine concentrations and a control (no Simazine) are prepared. A specific number of fish are introduced into each test tank.
- **Observations:** Mortalities and any sublethal effects (e.g., abnormal behavior) are recorded at 24, 48, 72, and 96 hours.
- **Data Analysis:** The LC50 value and its confidence limits are calculated using statistical methods such as probit analysis.

Acute Immobilisation Test for *Daphnia* sp. (e.g., OECD Guideline 202)

This test assesses the concentration at which 50% of the daphnids are unable to swim (EC50) after a 48-hour exposure.

- **Test Organisms:** Young daphnids (*Daphnia magna* or *Daphnia pulex*), less than 24 hours old, are used.
- **Test Conditions:** The test is performed in beakers under controlled temperature and light conditions.
- **Procedure:** Daphnids are exposed to a series of Simazine concentrations and a control.
- **Observations:** The number of immobilized daphnids is recorded at 24 and 48 hours.
- **Data Analysis:** The EC50 value is determined statistically.

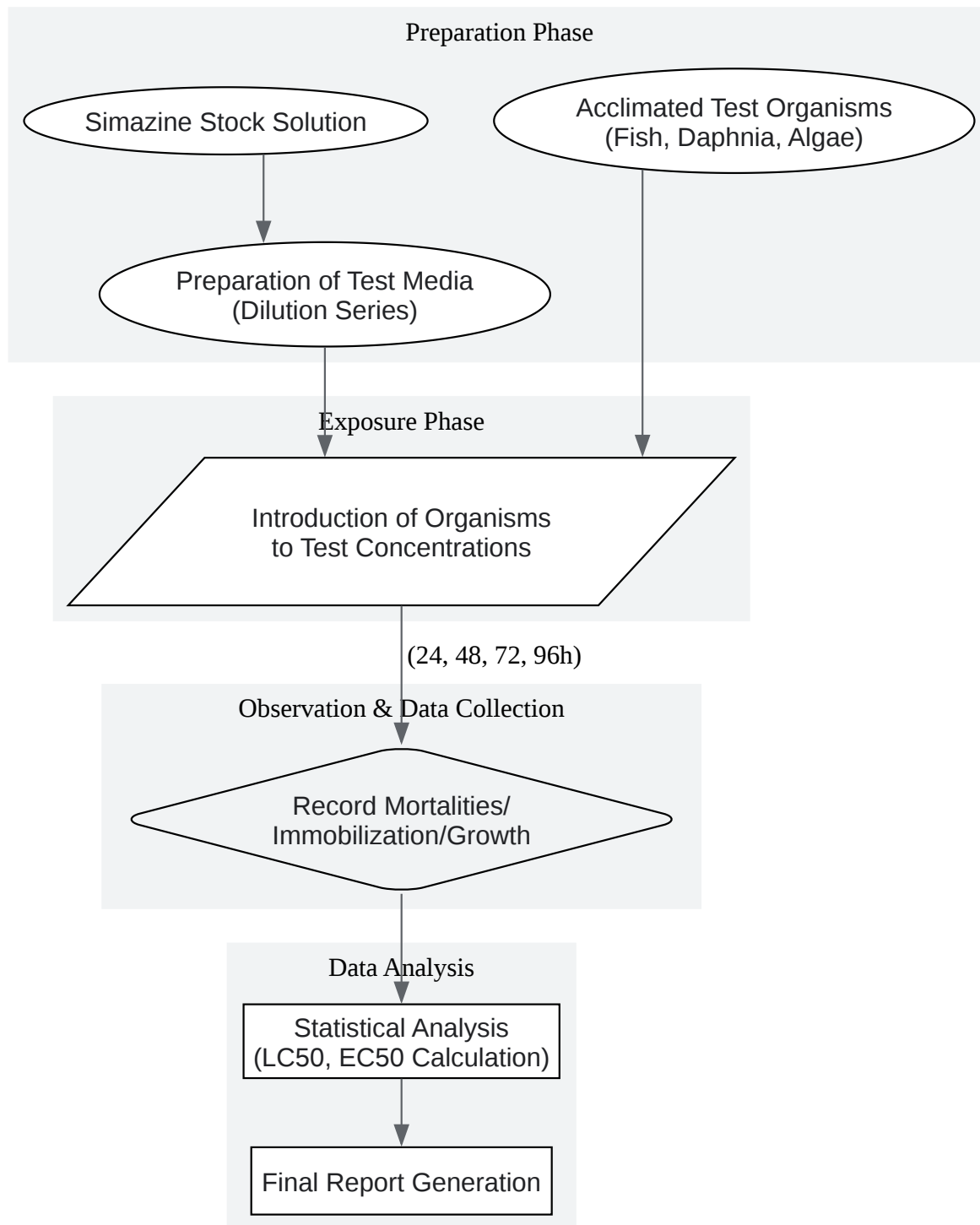
Algal Growth Inhibition Test (e.g., OECD Guideline 201)

This test evaluates the effect of a substance on the growth of freshwater green algae.

- **Test Organism:** A species of green algae, such as *Scenedesmus subspicatus* or *Pseudokirchneriella subcapitata*, is used.
- **Test Conditions:** The test is conducted in flasks containing a nutrient-rich medium under constant illumination and temperature.
- **Procedure:** Exponentially growing algal cultures are exposed to various concentrations of Simazine.
- **Observations:** Algal growth is measured over 72 hours by cell counts or another biomass surrogate (e.g., fluorescence).
- **Data Analysis:** The concentration that inhibits growth by 50% (EC50) is calculated based on growth rates and yield.

Visualizations

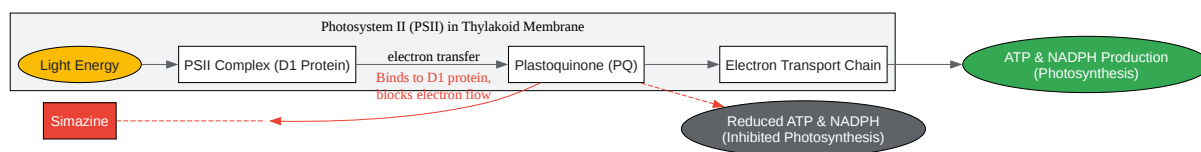
Experimental Workflow for Aquatic Toxicity Testing



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Caption: Generalized workflow for aquatic ecotoxicology testing of Simazine.

Signaling Pathway: Simazine's Inhibition of Photosynthesis



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Caption: Mechanism of Simazine's herbicidal action via inhibition of Photosystem II.

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